

(R)-AR-13503: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: (R)-AR-13503

Cat. No.: B15607317

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Introduction

(R)-AR-13503, the principal active metabolite of Netarsudil (Rhopressa®), is a potent inhibitor of both Rho-associated coiled-coil containing protein kinase (ROCK) and Protein Kinase C (PKC).[1] Developed by Aerie Pharmaceuticals, this small molecule is at the forefront of novel therapeutic strategies for ophthalmic diseases, particularly those characterized by pathological angiogenesis and vascular permeability, such as diabetic macular edema (DME) and neovascular age-related macular degeneration (nAMD).[1][2] This technical guide provides an in-depth overview of the discovery, synthesis, and key biological evaluations of **(R)-AR-13503**.

Discovery and Rationale

(R)-AR-13503 emerged from a research program focused on developing novel kinase inhibitors for the treatment of glaucoma. Its parent compound, Netarsudil, was designed to lower intraocular pressure by targeting ROCK in the trabecular meshwork.[3] Following ocular administration, Netarsudil is rapidly hydrolyzed by esterases in the eye to form **(R)-AR-13503**. [4] This active metabolite was found to be a more potent ROCK inhibitor than its parent drug.[3] Further investigation revealed its dual activity against PKC, a key player in inflammatory and

angiogenic pathways. This multi-target profile suggested its potential for broader applications in retinal diseases.[1][2]

Quantitative Biological Activity

The inhibitory activity of **(R)-AR-13503** has been quantified in various in vitro assays. The following tables summarize the key findings.



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Signaling Pathway

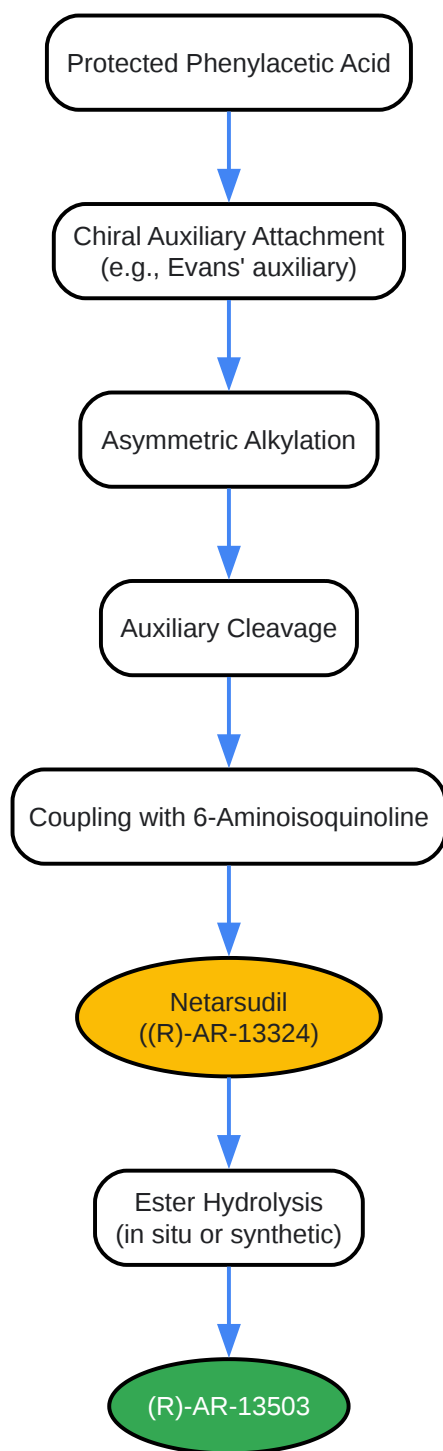
(R)-AR-13503 exerts its therapeutic effects by modulating the ROCK and PKC signaling pathways, which are central to cellular processes involved in angiogenesis, vascular permeability, and fibrosis.

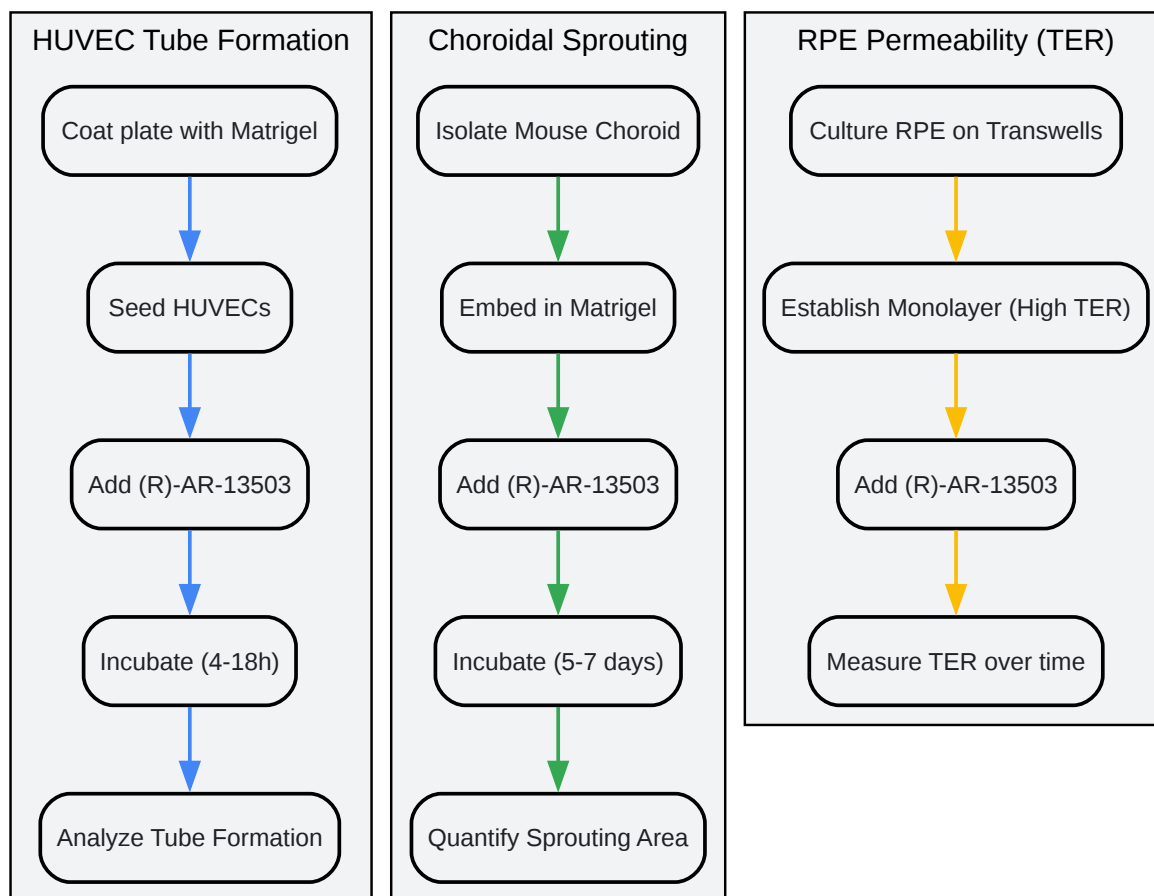


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References

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- 2. [Aerie Pharmaceuticals Announces Acceptance of Its Investigational New Drug Application for AR-13503 Sustained Release Implant - BioSpace \[biospace.com\]](#)

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